

# Metazosulfuron: A Technical Guide to a Novel Pyrazolesulfonylurea Herbicide

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## Compound of Interest

Compound Name: Metazosulfuron

Cat. No.: B154211

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## Introduction

**Metazosulfuron** is a novel pyrazolesulfonylurea herbicide developed by Nissan Chemical Industries, Ltd. It demonstrates exceptional efficacy against a broad spectrum of weeds in paddy fields, including those resistant to conventional sulfonylurea herbicides.[1][2][3] This technical guide provides an in-depth overview of **Metazosulfuron**, covering its core properties, mechanism of action, herbicidal activity, and toxicological profile. Detailed experimental protocols and visual diagrams are included to support research and development activities.

## Physicochemical Properties

**Metazosulfuron** is a white, odorless solid with the chemical formula  $C_{15}H_{18}ClN_7O_7S$ . [4] Its chemical structure features a pyrazole ring, a dimethoxypyrimidine moiety, and a sulfonylurea linkage. [4] Key physicochemical properties are summarized in the table below for easy reference.

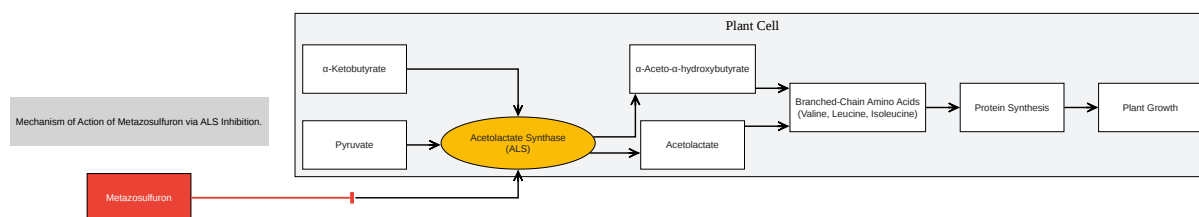
| Property              | Value  |
|-----------------------|--|
| IUPAC Name            | 1-{3-chloro-1-methyl-4-[(5RS)-5,6-dihydro-5-methyl-1,4,2-dioxazin-3-yl]pyrazol-5-ylsulfonyl}-3-(4,6-dimethoxypyrimidin-2-yl)urea |
| CAS No.               | 868680-84-6  |
| Molecular Weight      | 475.86 g/mol   |
| Appearance            | White solid, odorless  |
| Density               | 1.49 g/cm <sup>3</sup>   |
| Melting Point         | 175.5–177.6°C  |
| Vapor Pressure        | 7.0 × 10 <sup>-8</sup> Pa (25°C)   |
| pKa                   | 3.4 (20°C)   |
| Solubility in Water   | 33.3 mg/L (20°C)   |
| Log P (octanol/water) | 1.87 (pH 4, 25°C), -0.35 (pH 7, 25°C), -0.58 (pH 9, 25°C)  |

Source:[5]

## Mechanism of Action: ALS Inhibition

Similar to other sulfonylurea herbicides, **Metazosulfuron**'s primary mode of action is the inhibition of the enzyme acetolactate synthase (ALS), also known as acetohydroxyacid synthase (AHAS).[1][3] ALS is a critical enzyme in the biosynthetic pathway of branched-chain amino acids—valine, leucine, and isoleucine—which are essential for protein synthesis and cell division in plants.[1] As mammals lack the ALS enzyme, sulfonylurea herbicides exhibit low mammalian toxicity.[1]

**Metazosulfuron**'s effectiveness against sulfonylurea-resistant (SU-R) weeds is a key characteristic. It has been shown to inhibit the ALS of both SU-R and sulfonylurea-susceptible (SU-S) biotypes of certain weeds at similar rates, unlike some other sulfonylurea herbicides which are less effective against the resistant biotypes.[1]



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Caption: Mechanism of Action of **Metazosulfuron** via ALS Inhibition.

## Herbicidal Activity

**Metazosulfuron** is effective at low application rates, typically between 60 to 120 grams of active ingredient per hectare (g a.i./ha), providing excellent control of a wide range of paddy weeds with good crop safety for rice.<sup>[1][2][3]</sup> Its spectrum of activity includes annual and perennial weeds, with notable efficacy against *Echinochloa* spp.<sup>[1][2][3]</sup>

A significant advantage of **Metazosulfuron** is its ability to control weeds that have developed resistance to other sulfonylurea herbicides.<sup>[1]</sup>

Table of Weeds Controlled by **Metazosulfuron**

| Weed Species                    | Common Name            | Efficacy  |
|---------------------------------|------------------------|-----------|
| Echinochloa oryzicola           | Barnyard Grass         | High      |
| Eleocharis kuroguwai            | Kuroguwai              | High      |
| Cyperus serotinus               | Late-Flowering Cyperus | High      |
| Schoenoplectus maritimus        | Sea Club-Rush          | High      |
| Schoenoplectus juncoides (SU-R) | Japanese Bulrush       | Excellent |
| Monochoria vaginalis (SU-R)     | Monochoria             | Excellent |
| Monochoria korsakowii (SU-R)    | Korsakow's Monochoria  | Excellent |
| Sagittaria trifolia (SU-R)      | Threeleaf Arrowhead    | Excellent |

Source:[1]

## Toxicological and Ecotoxicological Profile

**Metazosulfuron** exhibits a favorable toxicological and ecotoxicological profile, with low toxicity to mammals, birds, fish, and beneficial insects.[1]

### Toxicological Data for **Metazosulfuron**

| Test                              | Species | Result           |
|-----------------------------------|---------|------------------|
| Acute Oral LD <sub>50</sub>       | Rat     | > 2000 mg/kg     |
| Acute Dermal LD <sub>50</sub>     | Rat     | > 2000 mg/kg     |
| Acute Inhalation LC <sub>50</sub> | Rat     | > 5.05 mg/L      |
| Skin Irritation                   | Rabbit  | Non-irritant     |
| Eye Irritation                    | Rabbit  | Minimal irritant |
| Mutagenicity (Ames test)          | -       | Negative         |

Source:[1][6]

#### Ecotoxicological Data for **Metazosulfuron**

| Test                                  | Species                              | Result        |
|---------------------------------------|--------------------------------------|---------------|
| Acute Toxicity LC <sub>50</sub> (96h) | Carp                                 | > 95.1 mg/L   |
| Acute Toxicity EC <sub>50</sub> (48h) | Daphnia magna                        | > 101 mg/L    |
| Acute Contact LD <sub>50</sub>        | Honeybee ( <i>Apis mellifera</i> )   | > 100 µ g/bee |
| Acute Oral LD <sub>50</sub>           | Honeybee ( <i>Apis mellifera</i> )   | > 100 µ g/bee |
| Acute Oral LD <sub>50</sub>           | Bobwhite Quail                       | > 2000 mg/kg  |
| Acute Toxicity LC <sub>50</sub>       | Earthworm ( <i>Eisenia foetida</i> ) | > 1000 mg/kg  |

Source:[1][6]

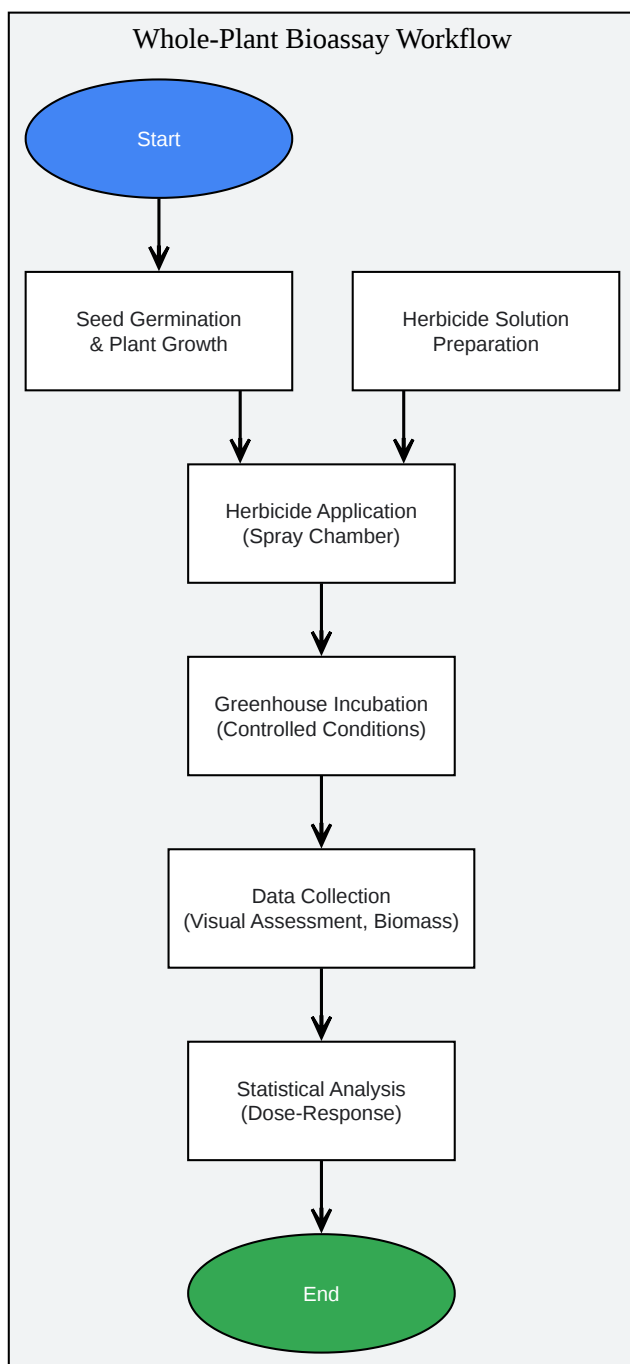
## Experimental Protocols

### Whole-Plant Herbicide Efficacy Bioassay (Greenhouse)

This protocol outlines a general procedure for assessing the efficacy of **Metazosulfuron** on target weed species in a controlled greenhouse environment.

- Seed Germination and Plant Growth:
  - Sow seeds of target weed species (e.g., *Echinochloa oryzicola*, sulfonyleurea-susceptible and -resistant biotypes of *Schoenoplectus juncooides*) in pots filled with a suitable soil mix for paddy weeds.
  - Grow plants in a greenhouse under controlled conditions (e.g., 25-30°C day/20-25°C night, 14-hour photoperiod).
  - Water the plants as needed to maintain soil moisture, simulating paddy field conditions.
- Herbicide Application:

- Prepare a stock solution of **Metazosulfuron** in a suitable solvent (e.g., acetone with a surfactant).
- Create a series of dilutions to achieve the desired application rates (e.g., 0, 30, 60, 120, 240 g a.i./ha).
- When the weed seedlings reach the 2-3 leaf stage, apply the herbicide solutions using a laboratory spray chamber calibrated to deliver a consistent volume.
- Include an untreated control group for comparison.
- Data Collection and Analysis:
  - Visually assess plant injury (e.g., chlorosis, necrosis, growth inhibition) at regular intervals (e.g., 7, 14, and 21 days after treatment) using a rating scale (e.g., 0 = no effect, 100 = complete kill).
  - At the end of the experiment (e.g., 21 days), harvest the above-ground biomass of each plant.
  - Determine the fresh and dry weight of the biomass.
  - Calculate the percent growth inhibition relative to the untreated control.
  - Analyze the data using appropriate statistical methods to determine the effective dose (e.g., GR<sub>50</sub> - the dose causing 50% growth reduction).



Workflow for a Whole-Plant Herbicide Efficacy Bioassay.

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Caption: Workflow for a Whole-Plant Herbicide Efficacy Bioassay.

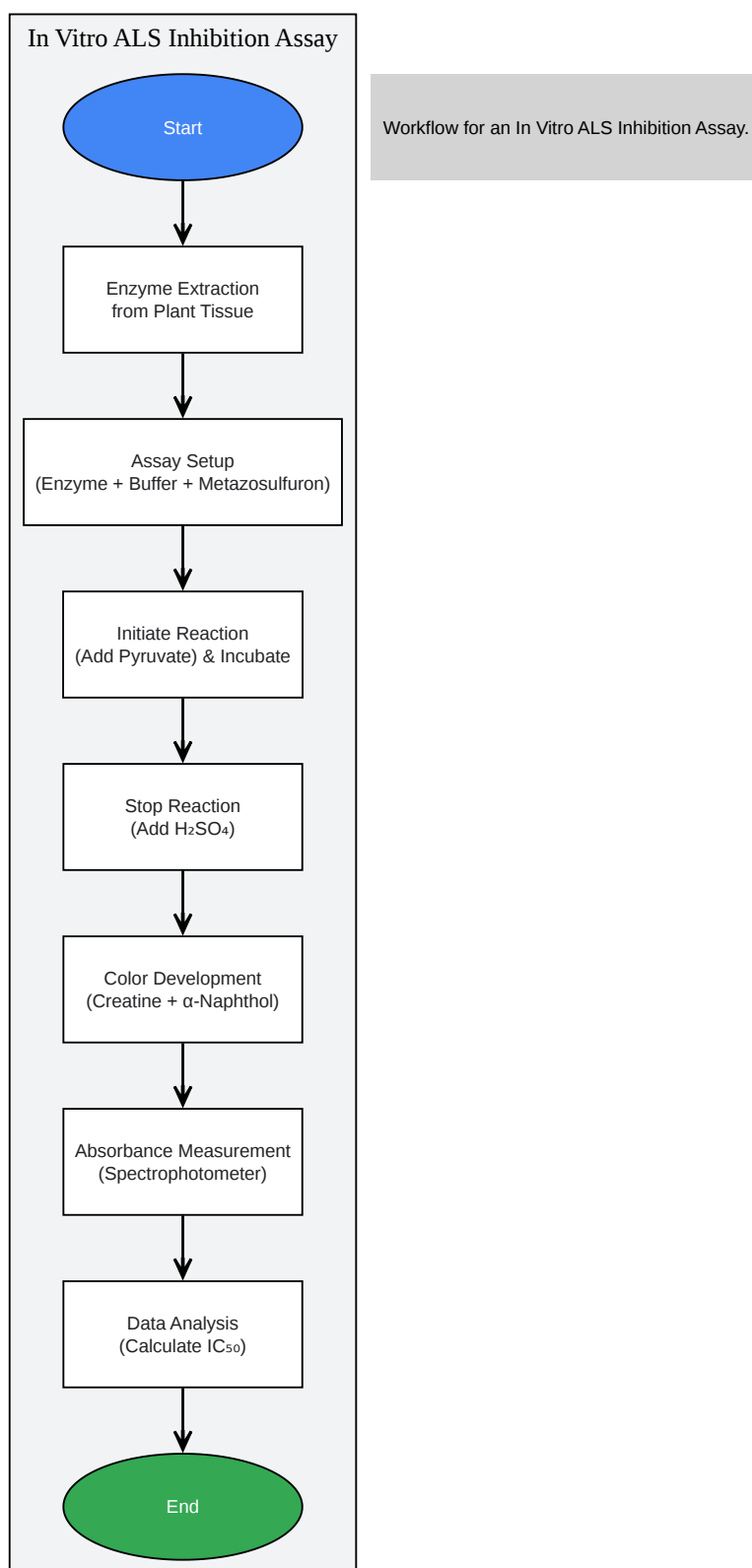
## In Vitro Acetolactate Synthase (ALS) Inhibition Assay

This protocol describes a method for determining the inhibitory effect of **Metazosulfuron** on ALS activity extracted from plant tissue.

- Enzyme Extraction:
  - Harvest young leaf tissue from the target weed species.
  - Homogenize the tissue in a cold extraction buffer (e.g., potassium phosphate buffer, pH 7.5, containing pyruvate,  $\text{MgCl}_2$ , thiamine pyrophosphate, FAD, and a reducing agent like dithiothreitol).
  - Centrifuge the homogenate at a low temperature to pellet cell debris.
  - Collect the supernatant containing the crude enzyme extract.
- Enzyme Assay:
  - Prepare a reaction mixture containing the enzyme extract, assay buffer, and varying concentrations of **Metazosulfuron** (or a control solvent).
  - Initiate the enzymatic reaction by adding the substrate (pyruvate).
  - Incubate the reaction mixture at a constant temperature (e.g., 37°C) for a specific time (e.g., 60 minutes).
  - Stop the reaction by adding sulfuric acid. This also facilitates the conversion of the reaction product, acetolactate, to acetoin.
- Detection and Analysis:
  - Add creatine and  $\alpha$ -naphthol to the reaction mixture and incubate to allow for color development. Acetoin forms a colored complex in the presence of these reagents.
  - Measure the absorbance of the colored product using a spectrophotometer at a specific wavelength (e.g., 530 nm).



- Calculate the percent inhibition of ALS activity for each **Metazosulfuron** concentration relative to the control.
- Determine the IC<sub>50</sub> value (the concentration of inhibitor that causes 50% inhibition of enzyme activity).



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Caption: Workflow for an In Vitro ALS Inhibition Assay.

## Conclusion

**Metazosulfuron** represents a significant advancement in pyrazolesulfonylurea herbicide technology. Its broad-spectrum efficacy, including activity against sulfonylurea-resistant weeds, combined with a favorable safety profile, makes it a valuable tool for weed management in rice cultivation. The technical data and experimental protocols provided in this guide offer a comprehensive resource for researchers and professionals in the fields of agricultural science and drug development.

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